

Molecular structure and weight of 2-Chloro-4-iodophenol

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Compound of Interest

Compound Name: 2-Chloro-4-iodophenol

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An In-depth Technical Guide to 2-Chloro-4-iodophenol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and a proposed synthetic route for **2-Chloro-4-iodophenol**. While specific experimental data on its biological activity is limited, this guide also touches upon the general toxicological profile of related chlorophenols.

Molecular Structure and Properties

2-Chloro-4-iodophenol is a halogenated aromatic compound with the chemical formula C_6H_4ClIO .^{[1][2][3]} Its structure consists of a phenol ring substituted with a chlorine atom at the second position and an iodine atom at the fourth position relative to the hydroxyl group.

Physicochemical Data

A summary of the key quantitative data for **2-Chloro-4-iodophenol** is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₆ H ₄ ClIO	[1][2][3]
Molecular Weight	254.45 g/mol	[1][2][3]
CAS Number	116130-33-7	[1][2]
Appearance	Solid (predicted)	[4]
Topological Polar Surface Area (TPSA)	20.23 Å ²	[3]
logP (octanol-water partition coefficient)	2.6502	[3]
Hydrogen Bond Donors	1	[3]
Hydrogen Bond Acceptors	1	[3]
Rotatable Bonds	0	[3]

Molecular Structure Diagram

Caption: Molecular structure of **2-Chloro-4-iodophenol**.

Experimental Protocols

While a specific, peer-reviewed synthesis protocol for **2-Chloro-4-iodophenol** is not readily available in the searched literature, a plausible route can be devised based on established methods for the halogenation of phenols. The following protocol is a hypothetical procedure derived from analogous syntheses of iodo- and chlorophenols.

Proposed Synthesis of 2-Chloro-4-iodophenol

This proposed synthesis involves the iodination of 2-chlorophenol. The hydroxyl group of the phenol is a strongly activating, ortho-, para-directing group. Since the ortho- position is already occupied by a chlorine atom, the incoming electrophile (iodine) is directed to the para- position.

Materials:

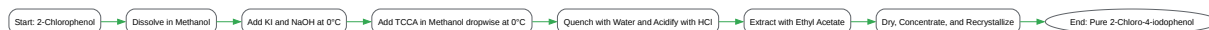
- 2-Chlorophenol
- Potassium Iodide (KI)
- Sodium Hydroxide (NaOH)
- Trichloroisocyanuric acid (TCCA)
- Methanol (dry)
- Hydrochloric Acid (HCl, dilute)
- Ethyl acetate
- Hexane (or other suitable solvent for recrystallization)
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a thermometer, dissolve 2-chlorophenol in dry methanol.
- **Addition of Reagents:** To the stirred solution, add potassium iodide and sodium hydroxide. Cool the mixture to 0°C in an ice bath.
- **Iodination:** Slowly add a solution of trichloroisocyanuric acid in methanol dropwise via the dropping funnel, maintaining the temperature at 0°C . The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, pour the reaction mixture into water. Acidify the solution to a pH of approximately 2-4 with dilute hydrochloric acid.
- **Extraction:** Extract the aqueous mixture with ethyl acetate. Combine the organic layers and wash with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.

- Purification: Purify the crude **2-Chloro-4-iodophenol** by recrystallization from a suitable solvent system, such as ethyl acetate/hexane, to yield the final product.

Proposed Synthetic Workflow



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Caption: Proposed workflow for the synthesis of **2-Chloro-4-iodophenol**.

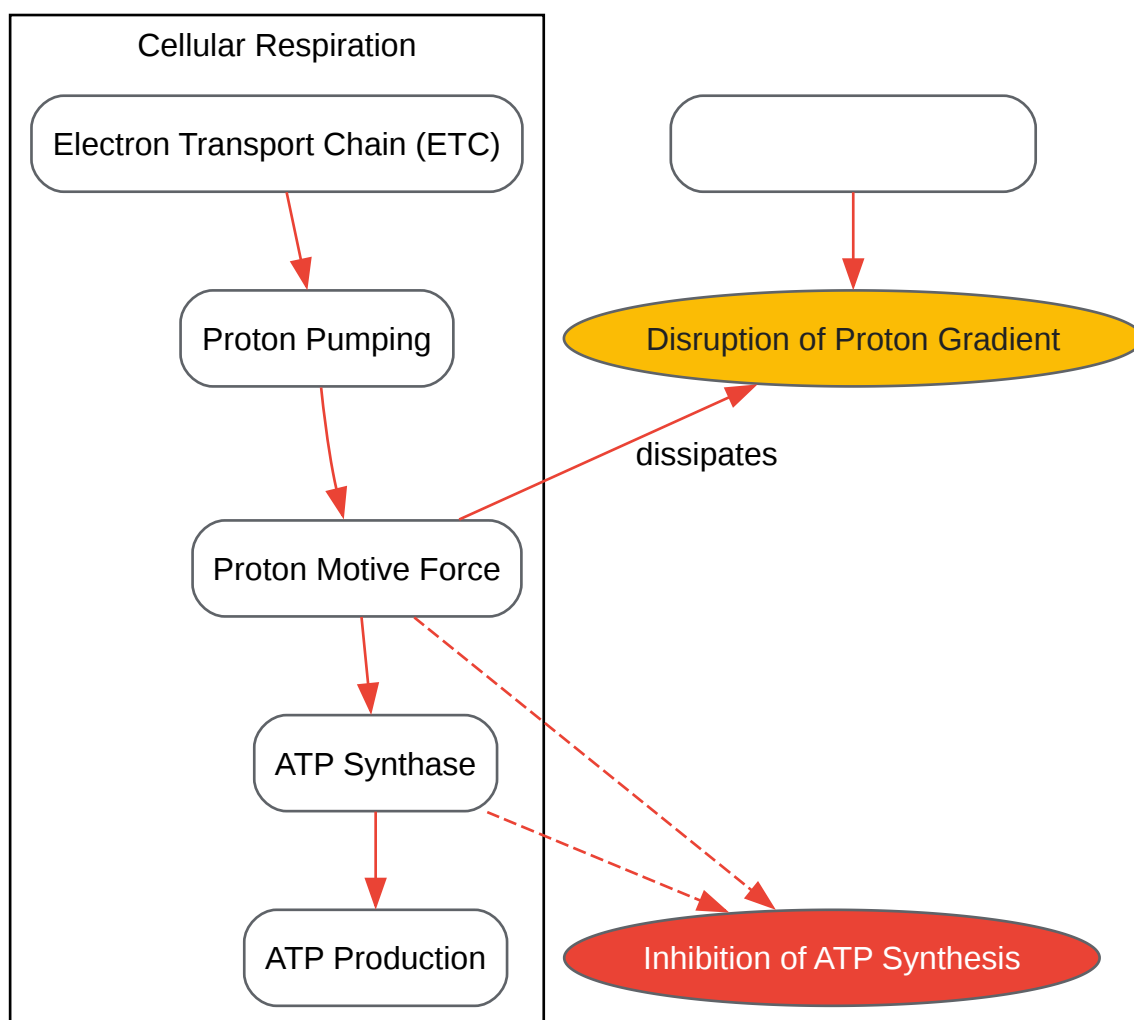
Biological Activity and Signaling Pathways

Specific studies detailing the biological activities and signaling pathways of **2-Chloro-4-iodophenol** are not extensively documented in the public domain. However, the biological action of chlorophenols, in general, has been investigated.

It is suggested that the toxicity of chlorinated phenols increases with the degree of chlorination. [5] Higher chlorinated phenols are known to interfere with oxidative phosphorylation, a critical cellular process for energy production. [5] This effect is believed to be associated with the chlorophenate ion. [5]

Potential Mechanism of Action: Uncoupling of Oxidative Phosphorylation

The following diagram illustrates a simplified, hypothetical signaling pathway representing the potential effect of **2-Chloro-4-iodophenol** on cellular respiration, based on the known effects of other chlorophenols.



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Caption: Potential interference of **2-Chloro-4-iodophenol** with oxidative phosphorylation.

Disclaimer: The experimental protocol and signaling pathway described above are based on analogous compounds and general principles. Researchers should conduct their own validation and optimization. This compound is intended for research use only.[1]

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